AZD0449 In Vivo Dosing for Rodent Models: Application Notes and Protocols

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Compound of Interest

Compound Name: *Jak-stat-IN-1*

Cat. No.: *B12375675*

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These application notes provide a comprehensive overview of in vivo dosing strategies for the selective Janus kinase 1 (JAK1) inhibitor, AZD0449, in rodent models. The protocols and data presented are collated from preclinical studies and are intended to guide researchers in designing their own in vivo experiments for asthma and other inflammatory disease models.

Introduction

AZD0449 is a potent and selective inhibitor of JAK1, a key enzyme in the signaling pathways of multiple pro-inflammatory cytokines implicated in asthma, such as interleukin (IL)-4, IL-5, and IL-13.[1][2][3] By inhibiting JAK1, AZD0449 can block the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, thereby downregulating the inflammatory cascade.[2][3][4][5] Preclinical studies in rodent models, particularly the ovalbumin (OVA)-induced allergic asthma model in Brown Norway rats, have demonstrated the efficacy of AZD0449 in reducing lung inflammation.[2][3][6][7]

Data Presentation

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Table 1: Pharmacokinetic Parameters of AZD0449 in Rats

Parameter	Intravenous (IV) Administration (1 mg/kg)	Intratracheal (IT) Administration (52 µg/kg lung deposited dose)
Plasma Clearance	18 mL/minute/kg[1][2][4]	-
Terminal Half-life (Plasma)	3.9 hours[1][2][4]	-
Steady State Volume of Distribution	1.3 L/kg[1][2][4]	-
Terminal Half-life (Lung)	-	34 hours[2][3][6]
Systemic Exposure	-	Low[2][3][6]

Table 2: Efficacy of Intratracheal AZD0449 in OVA-Challenged Rats

Dose (Lung Deposited)	Effect on Lung Eosinophilia	Effect on Late Asthmatic Response (Penh)	Target Engagement (Inhibition of pSTAT3 and pSTAT5)
100 - 3000 µg/kg	Inhibition of eosinophilia in the lung[2]	Reduction in late asthmatic response[2][6]	Dose-related reduction[7]
52 µg/kg	-	Assessed[2][4][6]	-

Experimental Protocols

Ovalbumin (OVA)-Induced Allergic Asthma Model in Brown Norway Rats

This protocol describes the induction of an allergic asthma phenotype in Brown Norway rats, followed by treatment with AZD0449.

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Materials:

- AZD0449
- Ovalbumin (OVA)
- Vehicle for AZD0449 (e.g., appropriate suspension vehicle for intratracheal administration)
- Anesthetic
- Intratracheal administration device

Procedure:

- Sensitization: Sensitize Brown Norway rats with an intraperitoneal injection of OVA.
- Challenge: Days after sensitization, challenge the rats with an aerosolized OVA solution to induce an asthmatic response.
- AZD0449 Administration:
  - Route: Intratracheal (IT) administration is the preferred route for localized lung delivery and to minimize systemic exposure.[2][3][6]
  - Dosing: Administer AZD0449 one hour prior to the OVA challenge.[7] Doses ranging from 100 to 3000 µg/kg (lung deposited dose) have been shown to be effective.[2]
  - Vehicle: A suitable vehicle for suspension should be used for intratracheal delivery.
- Endpoint Analysis (24 hours post-challenge):
  - Bronchoalveolar Lavage (BAL): Perform BAL to collect fluid for cell counting (e.g., eosinophils) and cytokine analysis.
  - Lung Tissue Analysis: Collect lung tissue to assess for inhibition of STAT3 and STAT5 phosphorylation as a measure of target engagement.[7]

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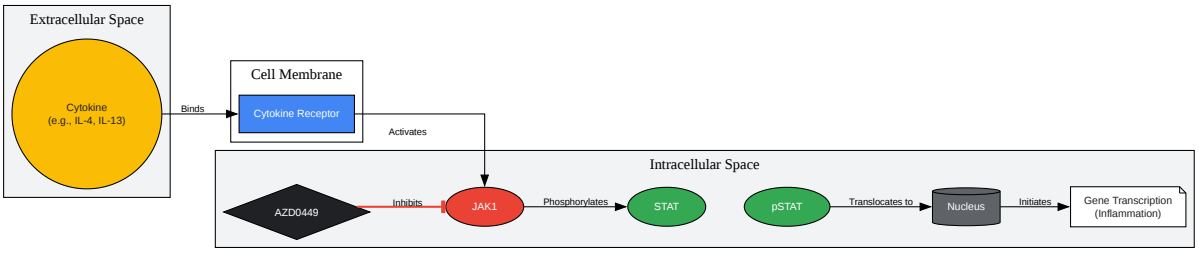
- Late Asthmatic Response: Measure the late asthmatic response using methods such as whole-body plethysmography to determine the enhanced pause (Penh).[2][6]

Visualization

AZD0449 Mechanism of Action in the JAK-STAT Signaling Pathway



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Caption: Mechanism of AZD0449 in blocking the JAK1-STAT signaling pathway.

Experimental Workflow for In Vivo Efficacy Testing of AZD0449

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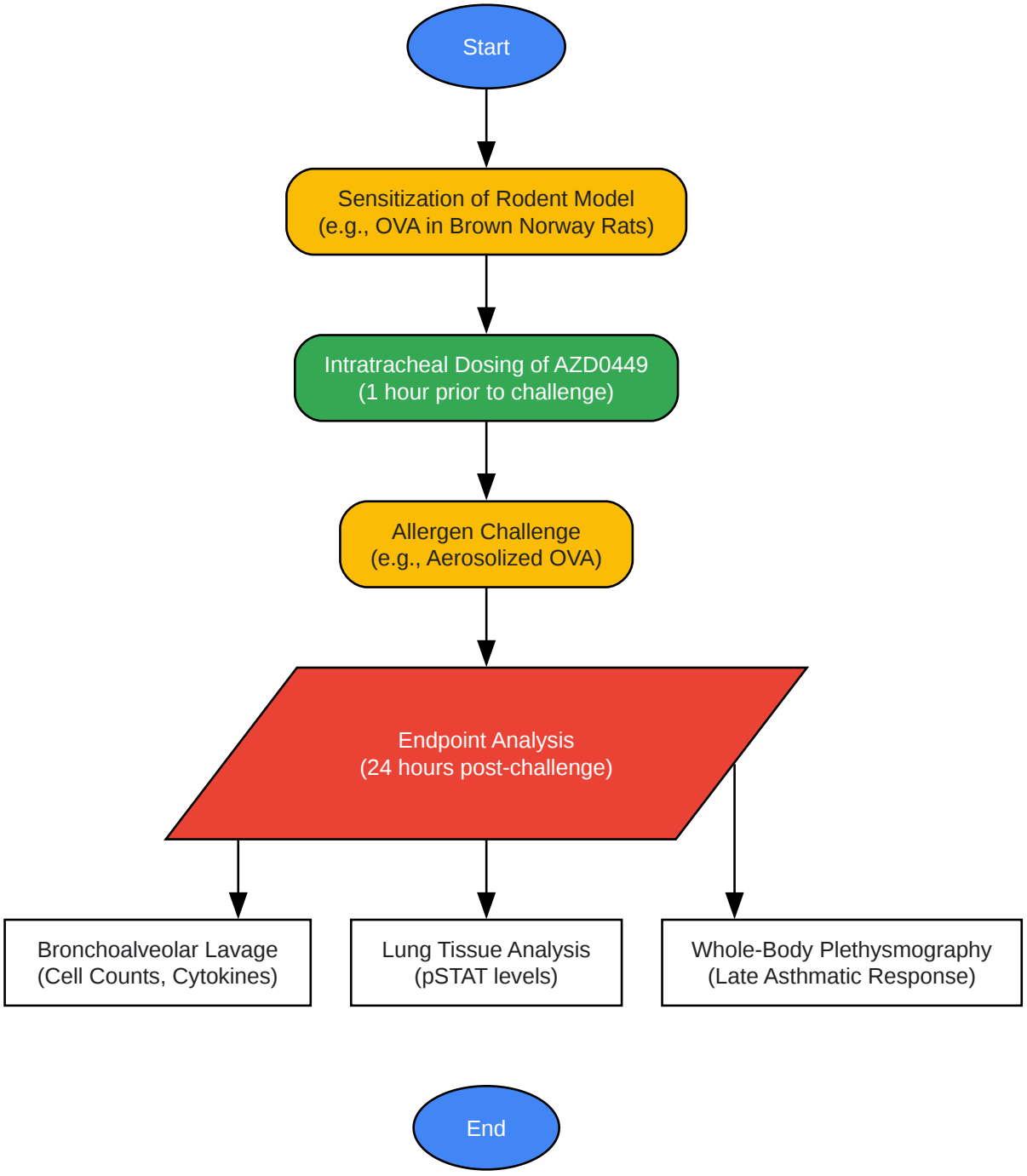

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Caption: Workflow for evaluating the in vivo efficacy of AZD0449 in a rodent asthma model.

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- To cite this document: BenchChem. [AZD0449 In Vivo Dosing for Rodent Models: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375675/docs#azd0449-in-vivo-dosing-for-rodent-models-application-notes-and-protocols]

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